

Ortetamine storage and stability conditions

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Compound Focus: Ortetamine

CAS No.: 5580-32-5

Cat. No.: S1916738

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Known Information on Ortetamine

Ortetamine (also known as 2-methylamphetamine) is a stimulant drug of the amphetamine class [1]. Its known chemical and legal statuses are summarized below.

Property	Description
IUPAC Name	(±)-1-(2-methylphenyl)propan-2-amine [1]
Molecular Formula	C ₁₀ H ₁₅ N [1]
Molar Mass	149.237 g·mol ⁻¹ [1]
Legal Status (US)	Schedule II (as an isomer of Methamphetamine) [1]

Framework for Stability Testing of Drug Substances

While specific data for **Ortetamine** is unavailable, standard stability testing protocols for drug substances are well-established. You would need to conduct studies to determine the conditions under which **Ortetamine** remains chemically stable [2] [3].

The table below outlines the standard types of stability studies required for a new drug substance, which you can use as a guide for **Ortetamine** [3].

Study Type	Purpose	Standard Storage Conditions
Long-Term/Real-Time	To establish the shelf life under recommended storage conditions.	e.g., 25°C ± 2°C / 60% RH ± 5% RH [3]
Accelerated	To assess the rate of degradation under exaggerated conditions and support initial shelf life.	e.g., 40°C ± 2°C / 75% RH ± 5% RH [3]
Intermediate	To bridge long-term and accelerated data if accelerated results show significant change.	e.g., 30°C ± 2°C / 65% RH ± 5% RH [3]
Photostability	To evaluate the drug's sensitivity to light.	As per ICH Guideline Q1B [3]

These studies must be conducted according to FDA/ICH guidelines and cGMP requirements, using validated, stability-indicating assay methods [3]. The drug substance should be stored in its intended market container-closure system during testing [3].

Proposed Stability Workflow

The following diagram outlines a high-level workflow for conducting and evaluating stability studies for a drug substance like **Ortetamine**. This process ensures that shelf life and storage recommendations are data-driven and compliant with regulations.

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References

1. - Wikipedia Ortetamine [en.wikipedia.org]
2. - Wikipedia Chemical stability [en.wikipedia.org]
3. Testing Of Drug Products In The US 2021 Stability [cptclabs.com]

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